

Navigating the Safe Handling of Solvent Yellow 72: A Technical Guide

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Compound of Interest

Compound Name: Solvent Yellow 72

Cat. No.: B1595498

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **Solvent Yellow 72** (C.I. 127450), a monoazo organic solvent dye. Utilized in a variety of industrial applications, from coloring plastics and polymers to waxes and printing inks, a comprehensive understanding of its properties and potential hazards is paramount for ensuring laboratory and workplace safety.^{[1][2]} This document outlines the chemical and physical properties, safety protocols, and emergency procedures related to **Solvent Yellow 72**.

Chemical and Physical Properties

Solvent Yellow 72 is a bright yellow powder.^{[2][3]} It is characterized by its insolubility in water and solubility in organic solvents.^{[1][4]} Several CAS numbers are associated with **Solvent Yellow 72**, including 61813-98-7, 4645-07-2, and 2481-94-9, which may refer to the same substance or closely related isomers.^{[1][2][3][5][6][7]} The primary CAS number appears to be 61813-98-7.^{[6][7]}

The following tables summarize the key quantitative data available for **Solvent Yellow 72**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ N ₄ O ₂	[4][6]
Molecular Weight	308.33 g/mol	[1][6]
Appearance	Bright yellow powder	[2][3]
Density	1.24 g/cm ³	[2]
Water Solubility	≤ 1.0%	[2]
Solubility in Benzene	< 2%	[8]
Volatile Matter at 105°C	≤ 1.0%	[2]
Residue on 80 mesh	≤ 5.0%	[2]

Table 2: Performance and Fastness Properties

Property	Value/Rating	Source
Heat Resistance	200 °C	[1][2][3][5]
Light Fastness	5-6 (on a scale of 1-8)	[1][2][3][5]
Acid Resistance	4 (on a scale of 1-5)	[2][5]
Alkali Resistance	5 (on a scale of 1-5)	[2][5]
Tinting Strength	95-105%	[2][3]

Hazard Identification and Toxicology

While generally considered relatively safe, **Solvent Yellow 72** requires careful handling to avoid direct inhalation, ingestion, or skin contact.[4] GHS hazard classifications for a substance identified as **Solvent Yellow 72** (CAS 4645-07-2) suggest potential hazards.[9]

Table 3: GHS Hazard Statements (for CAS 4645-07-2)

Hazard Code	Hazard Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
H400	Very toxic to aquatic life

Source: PubChem CID 78248[9]

Experimental Protocols

Detailed experimental protocols for determining the specific properties of **Solvent Yellow 72** are not readily available in public literature. However, standardized test methods are employed to evaluate the performance of dyes and pigments.

Heat Resistance Testing

The heat resistance of a pigment is a critical factor in its application, particularly in plastics and coatings that undergo high-temperature processing. A general methodology for this evaluation is outlined in standards such as EN 12877-2.

Methodology Outline:

- **Sample Preparation:** The pigment is incorporated into a specific polymer or medium at a defined concentration.
- **Exposure:** The colored material is then subjected to a series of increasing temperatures in a controlled oven or on a heating gradient plate for a specified duration.
- **Evaluation:** The change in color of the exposed samples is compared against an unexposed control. The heat resistance is typically defined as the maximum temperature at which no significant color change occurs.

Light Fastness Testing

Light fastness measures the resistance of a material to color change upon exposure to light. Standardized methods like ISO 105-B01, ISO 105-B02, and ASTM D4303 provide frameworks for this assessment.^{[10][11][12]}

Methodology Outline:

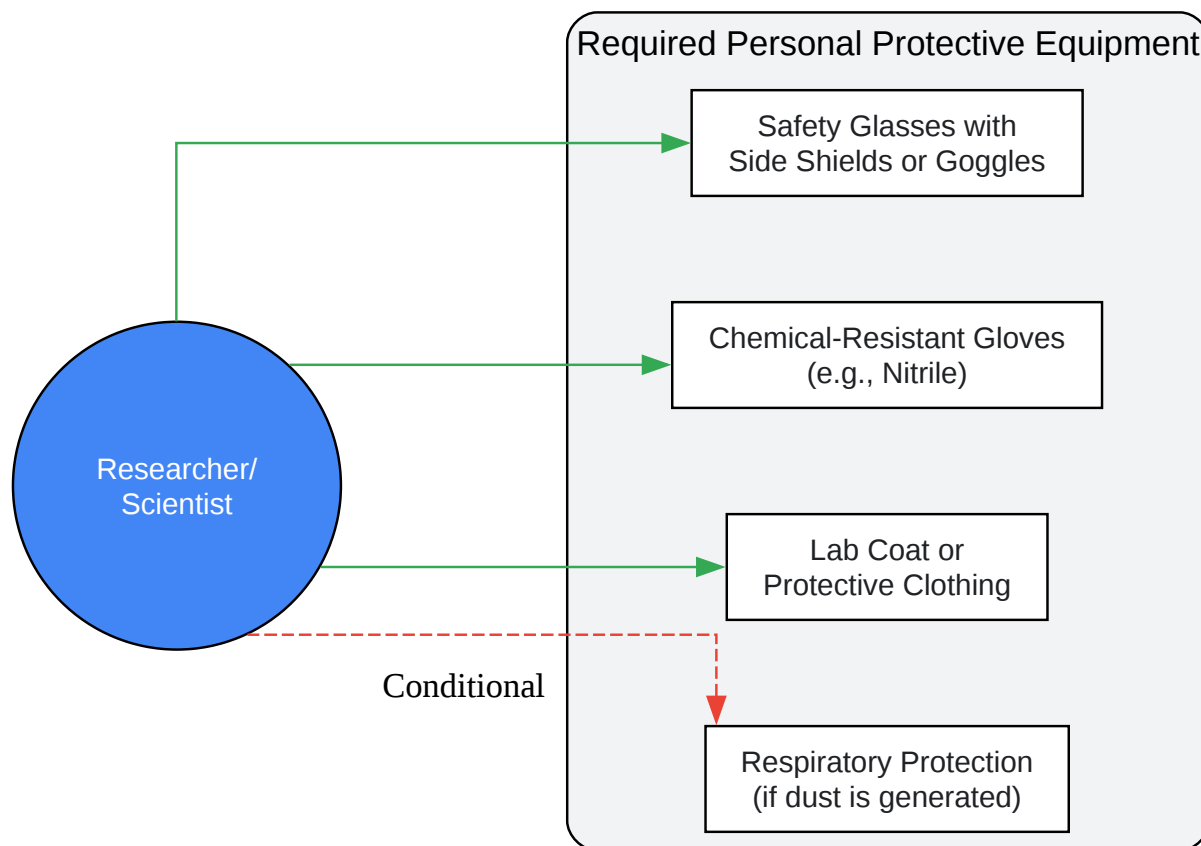
- **Sample Preparation:** The dye is applied to a substrate (e.g., fabric, plastic plaque) according to a standardized procedure.
- **Exposure:** The prepared samples are exposed to a controlled artificial light source, typically a xenon arc lamp, which simulates the spectrum of natural sunlight.^{[12][13]} A portion of the sample is shielded from the light to serve as a reference.
- **Blue Wool Scale Comparison:** Alongside the test samples, a set of standardized blue wool references with known light fastness (rated 1 to 8) are also exposed.^{[10][11]}
- **Assessment:** The light fastness of the test sample is determined by comparing the degree of its fading to that of the blue wool references.^[11] The rating corresponds to the blue wool standard that shows a similar amount of color change.

Safety and Handling Precautions

When working with **Solvent Yellow 72**, adherence to strict safety protocols is essential to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Solvent Yellow 72**.



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Caption: Recommended PPE for handling **Solvent Yellow 72**.

Handling and Storage

- Ventilation: Handle in a well-ventilated area to avoid the formation and inhalation of dust.
- Electrostatic Discharge: Take precautionary measures against static discharges.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials.

Emergency Procedures

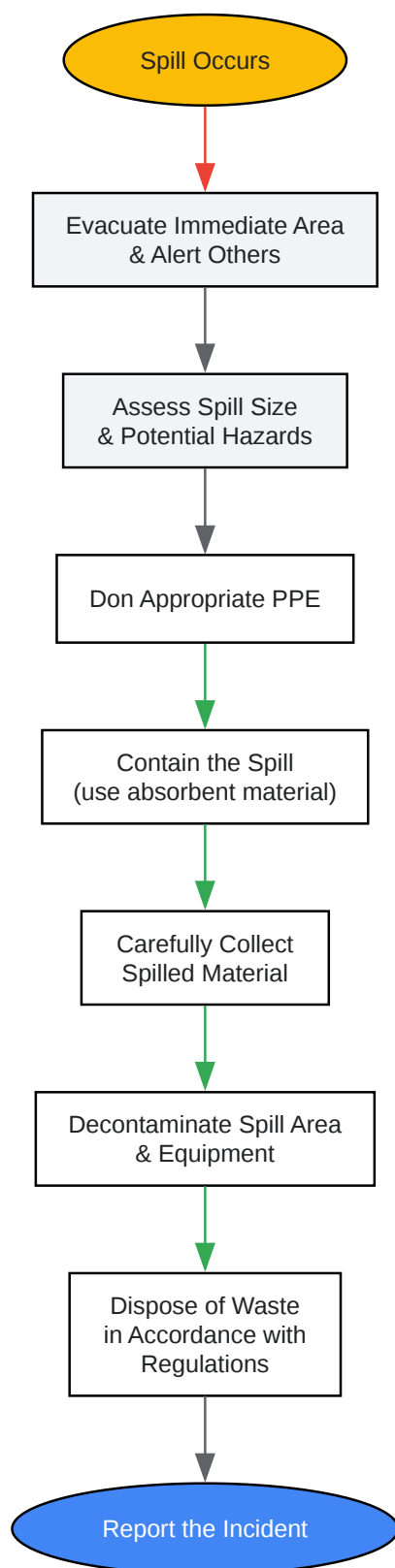
In the event of accidental exposure or a spill, immediate and appropriate action is crucial.

First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Spill Response

The following workflow outlines the general procedure for responding to a spill of **Solvent Yellow 72**.



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Caption: Logical workflow for responding to a chemical spill.

This guide is intended to provide essential safety and handling information for **Solvent Yellow 72**. It is imperative to consult the specific Safety Data Sheet (SDS) for the product you are using and to adhere to all institutional and regulatory safety protocols.

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References

- 1. Solvent Yellow 72 | Research Chemical [benchchem.com]
- 2. epsilonpigments.com [epsilonpigments.com]
- 3. Solvent Yellow 72 Dyes | CAS 2481-94-9 Manufacturers in Mumbai, India [colorantsgroup.com]
- 4. Solvent Yellow 72 [chembk.com]
- 5. China Solvent Yellow 72 / CAS 2481-94-9 factory and manufacturers | Precise Color [precisechem.com]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. ases.in [ases.in]
- 8. foodcolourworld.com [foodcolourworld.com]
- 9. 2,4-Dihydro-4-((2-methoxyphenyl)azo)-5-methyl-2-phenyl-3H-pyrazol-3-one | C17H16N4O2 | CID 62545 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. blog.qima.com [blog.qima.com]
- 11. An Overview to Lightfastness Test for Textile - Textile Tester [darongtester.com]
- 12. Standard test method for fastness to sunlight of fabrics-gester-instruments.com [gester-instruments.com]
- 13. micomlab.com [micomlab.com]
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